

# Using Methyl N-butylanthranilate as a stable Schiff base alternative

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## Compound of Interest

Compound Name: Methyl 2-(butylamino)benzoate

CAS No.: 55369-70-5

Cat. No.: B3426905

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Application Note: Methyl N-butylanthranilate as a Stable Schiff Base Alternative

## Executive Summary

This application note details the utility, synthesis, and validation of Methyl N-butylanthranilate (M-N-BA) as a chemically stable alternative to traditional Methyl Anthranilate (MA) Schiff bases. While MA-derived Schiff bases (imines) are cornerstones in fragrance and flavor chemistry for their specific organoleptic profiles (e.g., orange blossom, grape, tuberose), they suffer from inherent hydrolytic instability and susceptibility to polymerization (discoloration/browning).

M-N-BA represents the reduced secondary amine analog of the Schiff base formed between Methyl Anthranilate and Butanal. By reducing the labile azomethine (C=N) bond to a stable amine (C-N) linkage, researchers can preserve the steric and hydrophobic profile of the conjugate while eliminating hydrolytic reversibility and color degradation.

## Scientific Rationale & Mechanism

### The Schiff Base Instability Problem

Schiff bases are formed via the condensation of a primary amine (Methyl Anthranilate) and an aldehyde.[1][2] This reaction is reversible and exists in equilibrium with water.

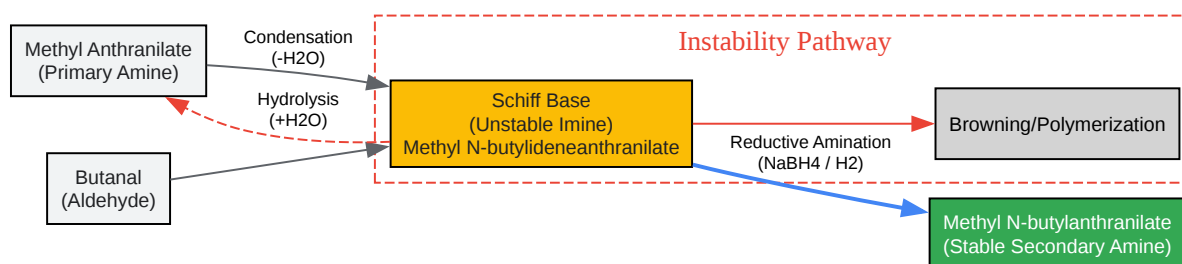
- Hydrolysis: In aqueous or acidic media, the imine hydrolyzes back to the starting amine and aldehyde, altering the scent profile or biological activity.
- Discoloration: The imine nitrogen often participates in complex polymerization or oxidation reactions, leading to the formation of dark pigments (browning), which is unacceptable in clear formulations.

## The M-N-BA Solution (Reductive Stabilization)

Methyl N-butylanthranilate is the isostere of the Methyl Anthranilate-Butanal Schiff base.

- Structure: It retains the ortho-substituted benzoate core and the N-alkyl chain.
- Stability: The secondary amine prevents hydrolysis. The molecule is pH-stable and resistant to oxidation-induced polymerization.

Mechanism Diagram: The following diagram illustrates the transition from the unstable thermodynamic equilibrium of the Schiff base to the kinetically trapped, stable M-N-BA product.



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Figure 1: Reaction pathway comparing the reversible formation of the Schiff base (yellow) vs. the irreversible reduction to Methyl N-butylanthranilate (green).

## Experimental Protocols

## Protocol A: Synthesis of Methyl N-butylanthranilate via Reductive Amination

Objective: To synthesize M-N-BA with >98% purity, ensuring total reduction of the imine bond.

Reagents:

- Methyl Anthranilate (MA) [CAS: 134-20-3]
- Butanal (Butyraldehyde) [CAS: 123-72-8]
- Sodium Borohydride (NaBH<sub>4</sub>) or Sodium Triacetoxyborohydride (STAB)
- Methanol (MeOH) and Dichloromethane (DCM)
- Acetic Acid (AcOH)

Step-by-Step Methodology:

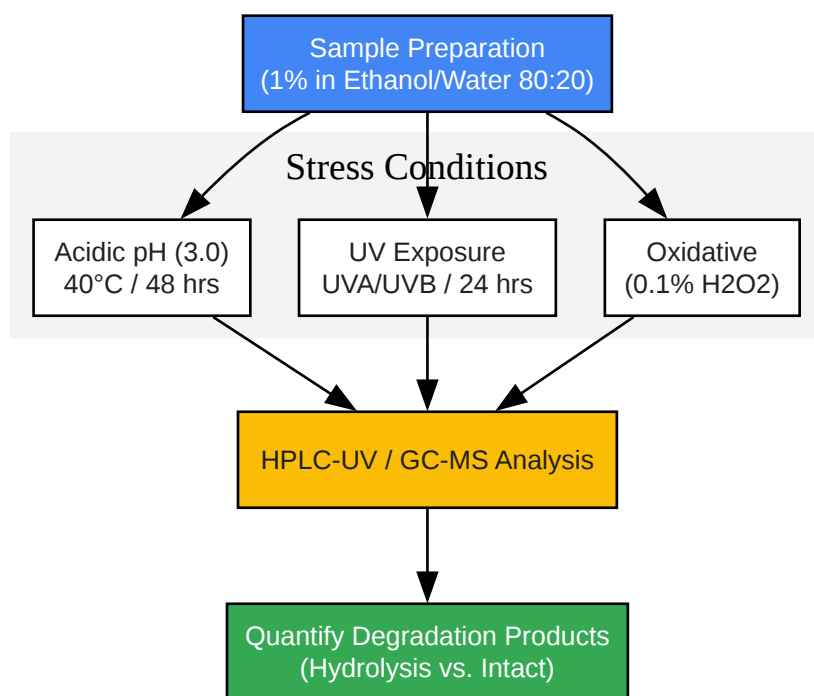
- Imine Formation (In Situ):
  - In a round-bottom flask, dissolve 1.0 eq of Methyl Anthranilate in anhydrous Methanol (0.5 M concentration).
  - Add 1.2 eq of Butanal.
  - Critical Step: Add 1-2% Acetic Acid to catalyze imine formation.
  - Stir at room temperature for 2 hours. Monitor via TLC (disappearance of MA spot). Note: The solution will turn yellow, indicating Schiff base formation.[\[2\]](#)
- Reduction:
  - Cool the solution to 0°C in an ice bath.
  - Slowly add 1.5 eq of Sodium Borohydride (NaBH<sub>4</sub>) in small portions over 30 minutes. Caution: Gas evolution (H<sub>2</sub>) will occur.

- Allow the mixture to warm to room temperature and stir for 4 hours. The yellow color should fade significantly.
- Quench and Workup:
  - Quench the reaction with saturated aqueous  $\text{NaHCO}_3$ .
  - Extract the aqueous layer 3x with Dichloromethane (DCM).
  - Wash combined organic layers with brine, dry over  $\text{Na}_2\text{SO}_4$ , and concentrate under vacuum.
- Purification:
  - Purify the crude oil via flash column chromatography (Silica gel; Hexane:Ethyl Acetate gradient 95:5 to 85:15).
  - Target Product: Methyl N-butylanthranilate (Colorless to pale straw oil).

## Protocol B: Comparative Stability Stress Test

Objective: To validate the superior stability of M-N-BA against the standard Schiff base (Aurantiool or Methyl N-butylideneanthranilate).

Workflow Diagram:



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Figure 2: Accelerated stability testing workflow for validating M-N-BA integrity.

#### Procedure:

- Preparation: Prepare 1% w/w solutions of (A) Methyl N-butylideneanthranilate (Schiff Base Control) and (B) Methyl N-butylanthranilate (Test) in 80:20 Ethanol:Water (pH adjusted to 3.5 using Citric Acid).
- Incubation: Store samples at 40°C for 1 week.
- Analysis: Analyze aliquots via GC-MS.
  - Success Criteria: Sample A should show significant peaks for Methyl Anthranilate and Butanal (hydrolysis). Sample B should remain >99% intact Methyl N-butylanthranilate.[3]

## Comparative Data Analysis

The following table summarizes the physicochemical differences between the traditional Schiff base and the M-N-BA alternative.

Feature	Schiff Base (Methyl N-butylideneanthranilate)	Methyl N-butylanthranilate (Alternative)
Bond Type	C=N (Imine/Azomethine)	C-N (Secondary Amine)
Hydrolytic Stability	Poor (Reverts to MA + Aldehyde in water/acid)	Excellent (Stable in aqueous/acidic media)
Color Stability	Poor (Turns dark orange/brown over time)	High (Remains colorless/pale yellow)
Fluorescence	Weak / Quenched	Strong (Typical of N-alkyl anthranilates)
Odor Profile	Sharp, Green-Floral (Variable due to hydrolysis)	Soft, Fruity-Grape, Naphthalenic (Consistent)
Sensitization Potential	High (Due to free aldehyde release)	Lower (No aldehyde release)

## Applications in Drug Discovery & Fragrance

- **Fragrance Fixatives:** M-N-BA serves as a "Schiff Base mimic" in aqueous perfumes (e.g., water-based mists) where traditional Schiff bases would decompose. It provides the heavy, substantive "orange blossom" background without the risk of the perfume turning brown on the shelf.
- **Fluorescent Probes:** N-alkyl anthranilates are solvatochromic fluorophores. M-N-BA can be used as a stable, lipophilic fluorescent tag for studying membrane dynamics, unlike Schiff base tags which may hydrolyze in cellular media.
- **Pharmaceutical Intermediates:** The secondary amine function allows for further functionalization (e.g., acylation) to create N,N-disubstituted anthranilamide drugs, a scaffold found in various bioactive compounds (e.g., anti-fibrotic agents).

## References

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